

High-performance liquid chromatography (HPLC) method for Cinnamyl butyrate

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Compound of Interest

Compound Name: Cinnamyl butyrate

Cat. No.: B3429930

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An Application Note and Protocol for the High-Performance Liquid Chromatography (HPLC) Analysis of **Cinnamyl Butyrate**

Introduction

Cinnamyl butyrate is an ester recognized for its sweet, fruity, and balsamic aroma, leading to its use as a flavoring and fragrance agent in the food, cosmetic, and pharmaceutical industries. Accurate and reliable quantification of **cinnamyl butyrate** in various matrices is crucial for quality control and formulation development. This application note details a robust reversed-phase high-performance liquid chromatography (RP-HPLC) method for the determination of **cinnamyl butyrate**. The methodology is designed to be precise, accurate, and suitable for routine analysis.

Principle

This method employs a reversed-phase C18 column to separate **cinnamyl butyrate** from other components. Due to the non-polar nature of **cinnamyl butyrate**, a mobile phase consisting of acetonitrile and water is utilized. The cinnamyl group within the molecule contains a chromophore that allows for sensitive detection using a standard UV-Vis detector.

Experimental Protocols

Instrumentation and Materials

- HPLC System: An HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Chemicals and Reagents:
 - **Cinnamyl Butyrate** analytical standard (≥98% purity).
 - Acetonitrile (HPLC grade).
 - Water (HPLC grade or Milli-Q).
 - Methanol (HPLC grade).
 - Formic acid (optional, for mobile phase modification).

Preparation of Solutions

- Mobile Phase: A primary mobile phase of Acetonitrile:Water (70:30, v/v) is recommended as a starting point. The ratio can be adjusted to optimize the retention time and separation. Adding a small amount of formic acid (e.g., 0.1%) to the mobile phase can improve peak shape.
- Diluent: Methanol is a suitable diluent due to the high solubility of **cinnamyl butyrate** in organic solvents.^{[1][2]}
- Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of **cinnamyl butyrate** standard and transfer it to a 100 mL volumetric flask. Dissolve and dilute to volume with methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with methanol to achieve concentrations in the desired analytical range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

Sample Preparation

- **Liquid Samples:** For samples where **cinnamyl butyrate** is in a liquid matrix, accurately dilute a known volume or weight of the sample with methanol to bring the concentration within the calibration range.
- **Solid/Semi-Solid Samples:** Accurately weigh a portion of the sample and extract the **cinnamyl butyrate** using a suitable volume of methanol. Sonication or vortexing may be used to ensure complete extraction. Centrifuge or filter the extract through a 0.45 µm syringe filter before injection.

HPLC Method Parameters

The following chromatographic conditions are recommended. Optimization may be required based on the specific HPLC system and column used.

Parameter	Recommended Condition
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	Acetonitrile:Water (70:30, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	254 nm
Run Time	10 minutes

Justification for Detection Wavelength: The cinnamyl group in the molecule provides strong UV absorbance. Compounds containing a cinnamyl moiety, such as cinnamyl alcohol, have been effectively detected at 254 nm. This wavelength offers good sensitivity for **cinnamyl butyrate**.

Data Presentation

System Suitability

System suitability parameters should be assessed before sample analysis to ensure the chromatographic system is performing adequately.

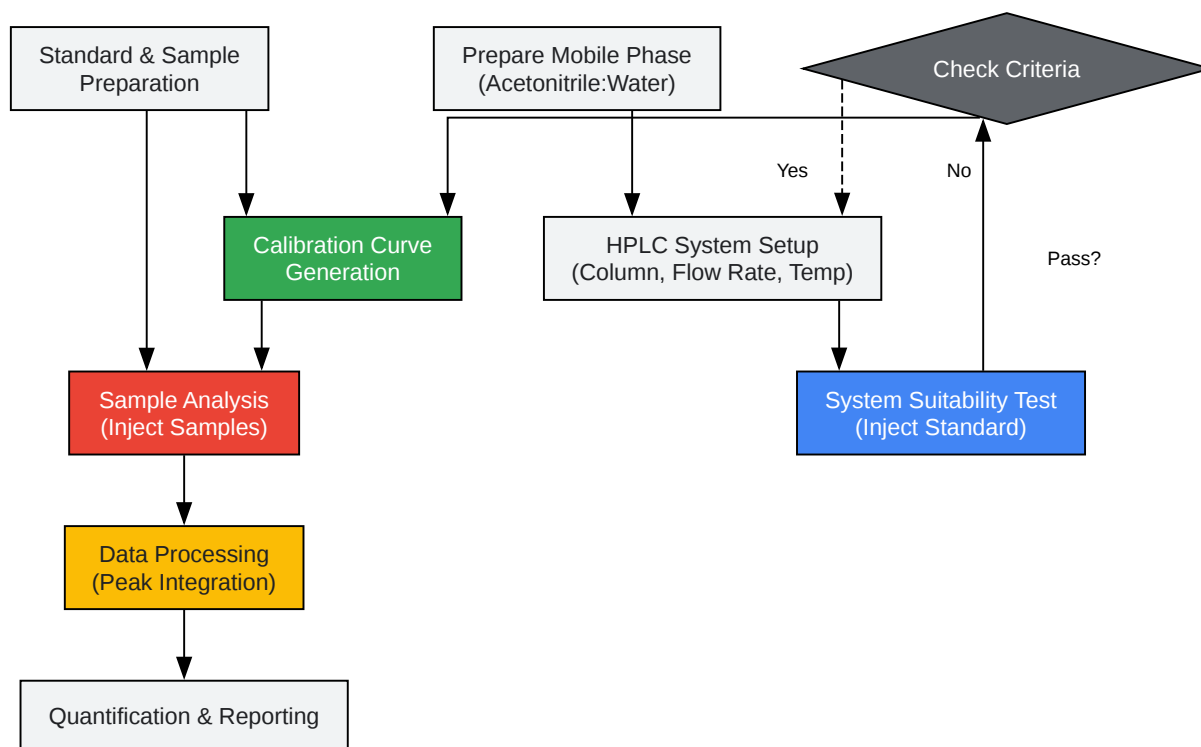
Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	> 2000
%RSD of Peak Area (n=6)	$\leq 2.0\%$

Calibration Curve

A typical calibration curve for **cinnamyl butyrate** is expected to be linear over the concentration range of 1-100 $\mu\text{g/mL}$.

Concentration ($\mu\text{g/mL}$)	Peak Area (Arbitrary Units)
1	Example Value
5	Example Value
10	Example Value
25	Example Value
50	Example Value
100	Example Value
Correlation Coefficient (r^2)	≥ 0.999

Visualization of the Experimental Workflow



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References

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